

# An In-Depth Technical Guide to 4-Chloro-N,N-dipropylbenzamide

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## Compound of Interest

Compound Name: 4-Chloro-n,n-dipropylbenzamide

CAS No.: 2447-87-2

Cat. No.: B1580536

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## Introduction

**4-Chloro-N,N-dipropylbenzamide** is a chemical compound belonging to the class of tertiary benzamides. Its structure, featuring a chlorinated benzene ring coupled to a dipropyl-substituted amide group, makes it a subject of interest in medicinal chemistry and agrochemical research. The presence of the chlorine atom and the N,N-disubstituted amide functionality are common toxophores and pharmacophores, respectively, suggesting a potential for biological activity. This guide provides a comprehensive overview of its chemical identity, synthesis, physicochemical properties, and potential applications, grounded in established chemical principles and data from analogous compounds.

International Union of Pure and Applied Chemistry (IUPAC) Name: **4-Chloro-N,N-dipropylbenzamide**<sup>[1]</sup> Chemical Abstracts Service (CAS) Number: 2447-87-2<sup>[1]</sup>

## Physicochemical Properties

The physicochemical properties of **4-Chloro-N,N-dipropylbenzamide** are crucial for its handling, formulation, and understanding its behavior in biological systems. While extensive experimental data for this specific molecule is not readily available in public literature, its properties can be reliably predicted and inferred from closely related analogs such as 4-chloro-N,N-diethylbenzamide.



## FULL PROTOCOL TRUNCATED

To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

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## Synthesis of 4-Chloro-N,N-dipropylbenzamide

The synthesis of N,N-disubstituted benzamides is a well-established transformation in organic chemistry. The most direct and widely employed method is the acylation of a secondary amine with a benzoyl chloride. For **4-Chloro-N,N-dipropylbenzamide**, this involves the reaction of 4-chlorobenzoyl chloride with di-n-propylamine.

## Reaction Scheme



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## Sources

- 1. [echemi.com](https://www.echemi.com) [echemi.com]
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